

# Safety data sheet (SDS) for 2-Hydroxy-3-(hydroxymethyl)benzotrile

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## Compound of Interest

Compound Name: 2-Hydroxy-3-(hydroxymethyl)benzotrile

Cat. No.: B14902838

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An in-depth search for a specific Safety Data Sheet (SDS) for **2-Hydroxy-3-(hydroxymethyl)benzotrile** did not yield a dedicated document for this exact chemical compound. Publicly available chemical databases and manufacturer websites do not provide a specific SDS for this particular structure at this time.

However, a comprehensive technical guide can be constructed by analyzing the safety data of structurally similar compounds and the constituent functional groups: a phenol, a benzyl alcohol, and a nitrile moiety attached to a benzene ring. This approach allows for an informed estimation of the potential hazards, handling procedures, and toxicological properties.

This guide is intended for researchers, scientists, and drug development professionals and is structured to provide a deep understanding of the compound's expected safety profile based on available data for related molecules.

## Chemical Identity and Inferred Properties

- IUPAC Name: **2-Hydroxy-3-(hydroxymethyl)benzotrile**
- Molecular Formula:  $C_8H_7NO_2$

- Molecular Weight: 149.15 g/mol
- Structure: A benzene ring substituted with a hydroxyl (-OH) group at position 2, a hydroxymethyl (-CH<sub>2</sub>OH) group at position 3, and a nitrile (-CN) group at position 1.

Table 1: Predicted Physicochemical Properties

Property	Predicted Value/Information	Source/Basis
Appearance	Expected to be an off-white to yellow solid.	Based on similar benzonitrile derivatives like 2-(Hydroxymethyl)benzonitrile.[1]
Boiling Point	Predicted to be >200°C.	General property of substituted benzonitriles.[1]
Melting Point	Not available.	Data for this specific isomer is not found.
Solubility	Expected to have low solubility in water.	Based on related compounds like 2-hydroxybenzonitrile.[2]

| pKa | The phenolic hydroxyl group is expected to be weakly acidic. | The pKa of 2-(hydroxymethyl)benzonitrile is predicted to be 13.86.[1] |

## Hazard Identification and Classification (Inferred)

Based on the Globally Harmonized System (GHS) classifications for related compounds such as 2-hydroxybenzonitrile and other substituted benzonitriles, the following hazards are anticipated.

- Acute Oral Toxicity: Likely Category 4 (Harmful if swallowed).[3][4]
- Skin Corrosion/Irritation: Likely Category 2 (Causes skin irritation).[4]

- Serious Eye Damage/Eye Irritation: Likely Category 1 or 2A (Causes serious eye damage or irritation).[3][4]
- Skin Sensitization: Potential for Category 1B (May cause an allergic skin reaction).[3]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation (Category 3).[4]

GHS Pictograms (Predicted):

Signal Word (Predicted): Danger or Warning

Hazard Statements (Predicted):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H318/H319: Causes serious eye damage/irritation.
- H335: May cause respiratory irritation.

## First-Aid Measures: A Proactive Protocol

Given the anticipated hazards, the following first-aid measures are recommended.

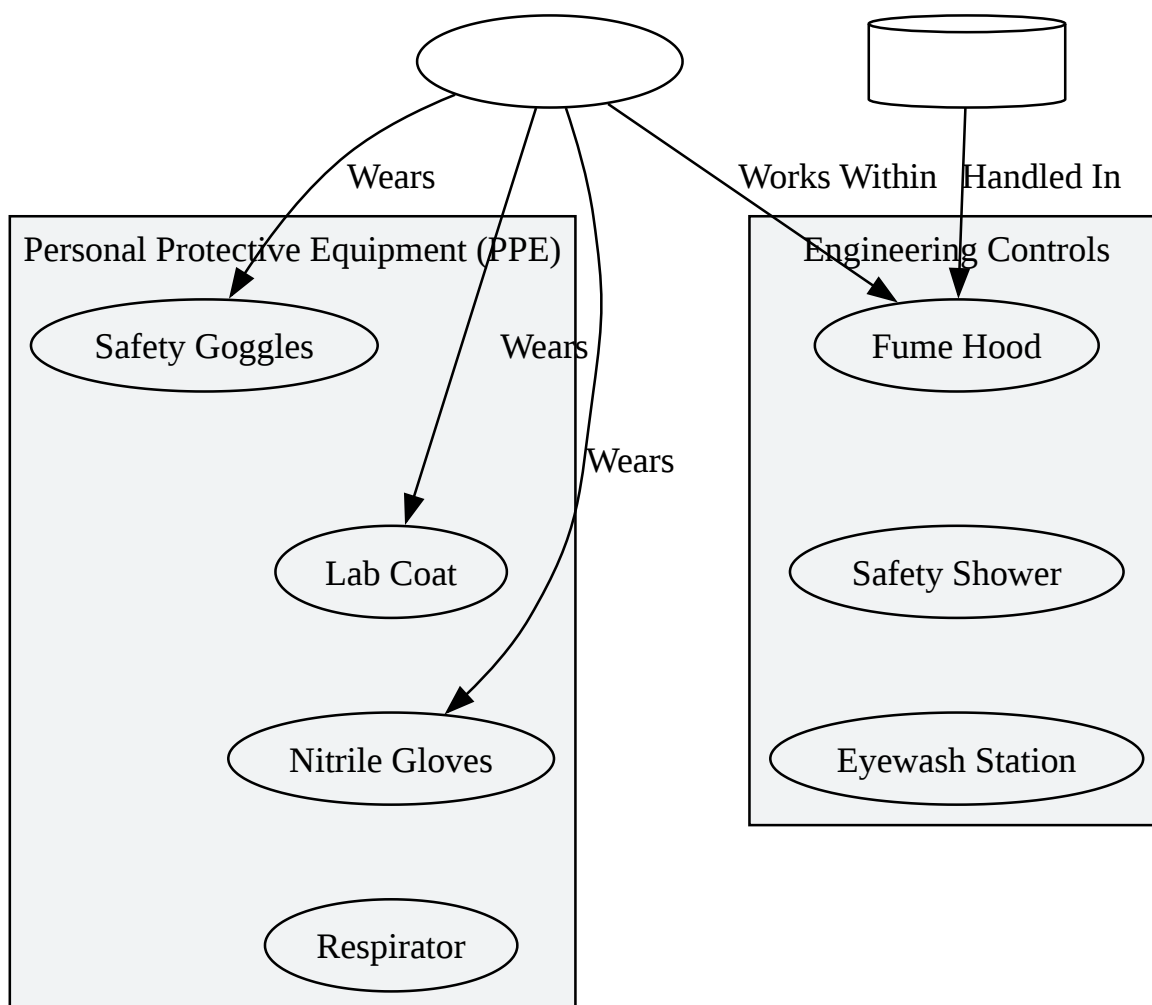
- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[3][5]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice.[3][5]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth. Do NOT induce vomiting.[3][5]

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms occur, call a poison center or doctor.[5]

## Safe Handling and Storage: An Experimental Workflow

A systematic approach to handling and storage is crucial to minimize exposure and ensure laboratory safety.

### Engineering Controls and Personal Protective Equipment (PPE)



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Caption: Workflow for safe handling of **2-Hydroxy-3-(hydroxymethyl)benzoinitrile**.

## Step-by-Step Handling Protocol

- Preparation: Ensure a chemical fume hood is operational. Confirm the location and functionality of the nearest safety shower and eyewash station.
- Donning PPE: Wear appropriate PPE, including chemical safety goggles, a lab coat, and nitrile gloves. For handling larger quantities or if dust generation is likely, a respirator may be necessary.[3][5]
- Weighing and Transfer: Conduct all weighing and transfer operations within the fume hood to minimize inhalation exposure.
- Dissolution: When dissolving the compound, add it slowly to the solvent to avoid splashing.
- Post-Handling: Thoroughly wash hands and any exposed skin after handling. Clean all equipment and the work area.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents and strong bases.[3]

## Toxicological Profile: Insights from Analogs

The nitrile group (-CN) is a key structural feature. While the nitrile group itself is metabolically quite stable, some nitrile-containing compounds can exhibit toxicity.[6] Benzonitrile, the parent compound, is harmful if swallowed or in contact with skin.[7] The phenolic hydroxyl and benzyl alcohol moieties are less concerning for acute toxicity but can contribute to skin and eye irritation.

Table 2: Summary of Toxicological Endpoints (Inferred)

Endpoint	Anticipated Effect	Basis
Acute Toxicity	Harmful if swallowed.	Based on 2-hydroxybenzotrile and benzotrile.[3][8]
Skin Irritation	Irritant.	Based on 4-hydroxybenzotrile.
Eye Irritation	Severe irritant/corrosive.	Based on 2-hydroxybenzotrile.[3]
Sensitization	Potential skin sensitizer.	Based on 2-hydroxybenzotrile.[3]
Carcinogenicity	No components are identified as probable, possible, or confirmed human carcinogens by IARC.	Based on related compounds.[5]

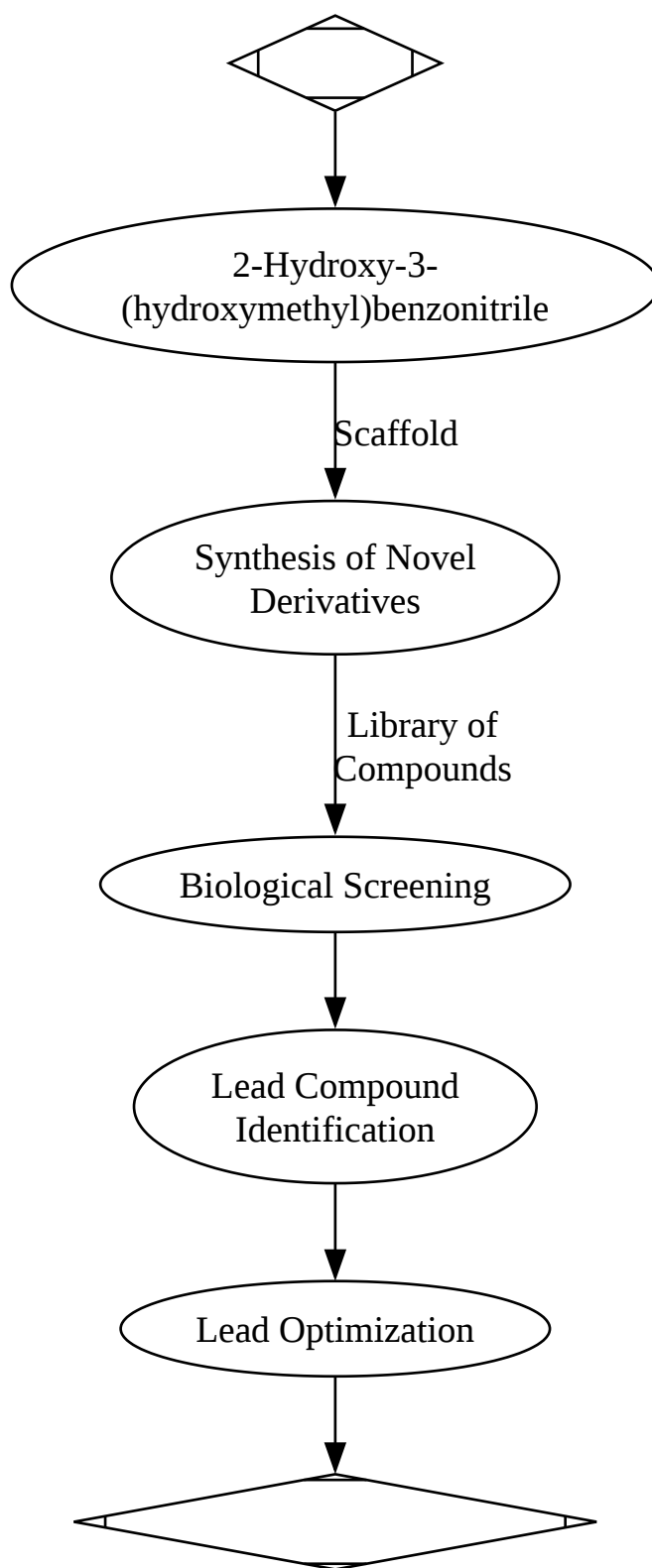
| Mutagenicity | No data available to indicate mutagenic properties. | Based on related compounds.[8] |

## Ecological Information (Inferred)

Substituted benzotriles can be harmful to aquatic life. Therefore, this compound should not be allowed to enter drains or the environment.[5] All waste should be disposed of in accordance with local, regional, and national regulations.

## Application in Drug Discovery and Development

Benzotrile derivatives are versatile building blocks in medicinal chemistry.[9] They serve as precursors for a wide range of heterocyclic compounds with diverse pharmacological activities.[9] The nitrile group can act as a hydrogen bond acceptor or a bioisostere for other functional groups in drug-receptor interactions.[6] For instance, derivatives of 2-hydroxybenzotrile have been explored for their potential as antimicrobial agents and acetylcholinesterase inhibitors for conditions like Alzheimer's disease.[9] The structural motifs present in **2-Hydroxy-3-(hydroxymethyl)benzotrile** make it a candidate for further investigation in the synthesis of novel therapeutic agents.



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Caption: Role of **2-Hydroxy-3-(hydroxymethyl)benzonitrile** in a drug discovery workflow.

## References

A comprehensive list of references is not possible as a specific SDS for the target compound was not found. The information presented is a synthesis of data from related compounds. Key source types include:

- Safety Data Sheets (SDS) for Analogs: From suppliers like Fisher Scientific and Sigma-Aldrich for compounds such as 2-hydroxybenzotrile and benzotrile.
- Chemical Databases: PubChem and Cheméo for physicochemical properties of rel
- Scientific Literature: Peer-reviewed articles on the synthesis, applications, and toxicology of nitrile-containing compounds.
- Patents: Documents detailing synthetic methods and potential applications of benzotrile deriv

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## Sources

1. 2-(Hydroxymethyl)benzotrile | 89942-45-0 [[chemicalbook.com](https://chemicalbook.com)]
  2. Benzotrile, 2-hydroxy- (CAS 611-20-1) - Chemical & Physical Properties by Cheméo [[chemeo.com](https://chemeo.com)]
  3. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
  4. [fluorochem.co.uk](https://fluorochem.co.uk) [[fluorochem.co.uk](https://fluorochem.co.uk)]
  5. [static.cymitquimica.com](https://static.cymitquimica.com) [[static.cymitquimica.com](https://static.cymitquimica.com)]
  6. Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
  7. Benzotrile - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
  8. [cdn.chemservice.com](https://cdn.chemservice.com) [[cdn.chemservice.com](https://cdn.chemservice.com)]
  9. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
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